

# 5-Bromo-2-fluorotoluene molecular weight and formula

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## Compound of Interest

Compound Name: **5-Bromo-2-fluorotoluene**

Cat. No.: **B1266182**

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## An In-depth Technical Guide to **5-Bromo-2-fluorotoluene**

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical reagents is paramount. This guide provides core technical data on **5-Bromo-2-fluorotoluene**, a halogenated aromatic compound utilized in various synthetic applications.

## Core Properties of **5-Bromo-2-fluorotoluene**

**5-Bromo-2-fluorotoluene** is a substituted benzene derivative. The precise characterization of its molecular formula and weight is fundamental for stoichiometric calculations in reaction planning and for the analysis of experimental outcomes.

Parameter	Value
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrF <sup>[1][2]</sup>
Molecular Weight	189.02 g/mol <sup>[1][3]</sup>

## Structural and Physicochemical Data Relationship

The chemical identity and properties of a compound are intrinsically linked. The following diagram illustrates the logical relationship between the common name of **5-Bromo-2-fluorotoluene**, its molecular formula, and its molecular weight.

5-Bromo-2-fluorotoluene

is defined by

Molecular Formula  
C7H6BrF

determines

Molecular Weight  
189.02 g/mol

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Logical relationship between compound name, formula, and molecular weight.

## Applications in Synthesis

**5-Bromo-2-fluorotoluene** serves as a key intermediate in organic synthesis. Its reactivity, stemming from the bromo- and fluoro-substituents, allows for its participation in various chemical transformations. For instance, it has been utilized in the preparation of 5-bromo-2-fluorobenzyl bromide and 3-(4-fluoro-3-methylphenyl)acrylamide.<sup>[4]</sup> The compound's structure makes it a suitable precursor for introducing the 4-fluoro-3-methylphenyl moiety into more complex molecules, which can be of interest in the development of new pharmaceutical agents and other advanced materials. The reactivity of similar bromo- and fluoro-substituted compounds in cross-coupling reactions, such as the Suzuki coupling, suggests the potential for **5-Bromo-2-fluorotoluene** to be a versatile building block in the synthesis of a wide range of organic compounds.<sup>[4]</sup>

## Safety and Handling

**5-Bromo-2-fluorotoluene** is classified as a combustible liquid that can cause skin and serious eye irritation, as well as respiratory irritation.[1][4] Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be worn when handling this chemical.[4] It should be handled in a well-ventilated area.

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## References

- 1. 5-Bromo-2-fluorotoluene | C7H6BrF | CID 123527 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 3. 5-溴-2-氟甲苯 97% | Sigma-Aldrich [sigmaaldrich.com]
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